

Application Notes and Protocols for Sodium Thiosulfate Leaching of Gold from Ore

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Compound of Interest

Compound Name: Gold;sodium

Cat. No.: B15460665

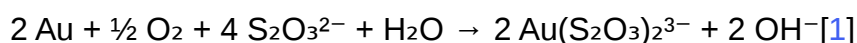
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These application notes provide a detailed overview and experimental protocols for the leaching of gold from ore using sodium thiosulfate as a lixiviant. This method presents a non-toxic alternative to traditional cyanidation, particularly effective for treating complex and carbonaceous gold ores. The protocols described herein are based on established laboratory-scale experiments and are intended to guide researchers in setting up their own studies.

Introduction

Sodium thiosulfate leaching is an alternative hydrometallurgical process for gold extraction. The process typically involves a solution of sodium thiosulfate, an oxidant (often copper(II) ions), and a stabilizing agent like ammonia. The overall chemical reaction for the dissolution of gold in an ammoniacal thiosulfate solution can be summarized as follows:



The presence of copper (II) ions significantly accelerates the reaction rate, acting as a catalyst.^{[2][3]} Ammonia plays a crucial role in stabilizing the copper(II) ions and maintaining the desired pH of the leaching solution.^{[2][3]}

Recent advancements have also explored the use of glycine as a stabilizer in place of ammonia, demonstrating comparable or even improved gold recovery rates while avoiding the generation of toxic effluents.^[4]

Experimental Protocols

Protocol 1: Standard Ammoniacal Thiosulfate Leaching of Gold Ore

This protocol outlines a standard batch leaching experiment to determine the gold recovery from a given ore sample.

1. Materials and Reagents:

- Gold ore, ground to a desired particle size (e.g., 90% passing through 75 μm)[5]
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Copper sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Ammonia solution (NH_3)
- Deionized water
- pH meter
- Mechanical stirrer
- Reaction vessel (e.g., 1L three-necked glass reactor)[5]
- Filtration apparatus
- Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma Mass Spectrometry (ICP-MS) for gold analysis

2. Procedure:

- Prepare the leaching solution by dissolving the desired amounts of sodium thiosulfate, copper sulfate, and ammonia in deionized water. The concentrations can be varied to optimize the process (see Table 1 for typical ranges).

- Place a known mass of the ground gold ore into the reaction vessel to achieve a specific pulp density (e.g., 20%).[\[2\]](#)
- Add the prepared leaching solution to the reaction vessel.
- Commence stirring at a constant rate (e.g., 400 rpm) to keep the solid particles in suspension.[\[2\]](#)[\[5\]](#)
- Monitor and maintain the pH of the slurry at the desired level (typically between 9 and 11) using the ammonia solution.[\[6\]](#)
- Maintain the temperature of the slurry at the desired level (e.g., 25°C, 40°C, or 60°C).[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Collect slurry samples at regular time intervals (e.g., 1, 2, 4, 6, 8, 12, 24 hours).
- Filter the samples immediately to separate the pregnant leach solution from the solid residue.
- Analyze the gold concentration in the pregnant leach solution using AAS or ICP-MS.
- Calculate the gold recovery based on the initial gold content of the ore.

Protocol 2: Thiosulfate-Glycine Leaching of Gold Ore

This protocol describes a variation of the thiosulfate leaching process using glycine as a stabilizer.

1. Materials and Reagents:

- Gold ore, ground to a desired particle size
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Copper sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Glycine ($\text{C}_2\text{H}_5\text{NO}_2$)
- Sodium hydroxide (NaOH) for pH adjustment

- Potassium permanganate (KMnO_4) as an additional oxidant (optional)[4]
- Deionized water
- Standard laboratory equipment as listed in Protocol 1

2. Procedure:

- Prepare the leaching solution by dissolving sodium thiosulfate, copper sulfate, and glycine in deionized water.
- Place a known mass of the ground gold ore into the reaction vessel.
- Add the leaching solution to achieve the desired pulp density (e.g., 15%).[4]
- Adjust the initial pH of the slurry to the desired value (e.g., 9.3) using NaOH.[4]
- Commence stirring at a constant rate (e.g., 750 RPM).[4]
- Maintain the temperature of the slurry (e.g., 60°C).[4]
- If using, add potassium permanganate solution periodically (e.g., every 2 hours).[4]
- Collect and process slurry samples as described in Protocol 1.
- Analyze the gold concentration in the pregnant leach solution to determine recovery.

Data Presentation

The following tables summarize typical experimental parameters and reported gold recoveries from various studies on sodium thiosulfate leaching.

Table 1: Typical Experimental Parameters for Ammoniacal Thiosulfate Leaching

Parameter	Range	Unit	Reference
Sodium Thiosulfate (Na ₂ S ₂ O ₃)	0.05 - 2	M	[2]
Copper Sulfate (CuSO ₄)	0.05 - 0.15	M	[2] [6] [7]
Ammonia (NH ₃)	0.1 - 3	M	[2]
pH	9 - 11.4	-	[3] [6]
Temperature	25 - 60	°C	[2] [4]
Pulp Density	10 - 30	% solids	[8]
Stirring Speed	400 - 750	rpm	[2] [4]
Leaching Time	1 - 40	hours	[2] [6]

Table 2: Gold Recovery under Various Leaching Conditions

Thiosulfate System	Na ₂ S ₂ O ₃ (M)	CuSO ₄ (mM)	Stabilizer (M)	Temp (°C)	Time (h)	Gold Recovery (%)	Reference
Ammoniacal	0.7	5	20% v/v NH ₃ soln	60	6	58	[4]
Ammoniacal	1	50	1 M NH ₃	Ambient	24	69.6	[7]
Glycine	0.7	5	1.75 M Glycine	60	6	89.3	[4]
Ammoniacal (High Cu Ore)	0.3	150	1.5 M NH ₃	40	32	>90	[6]

Visualizations

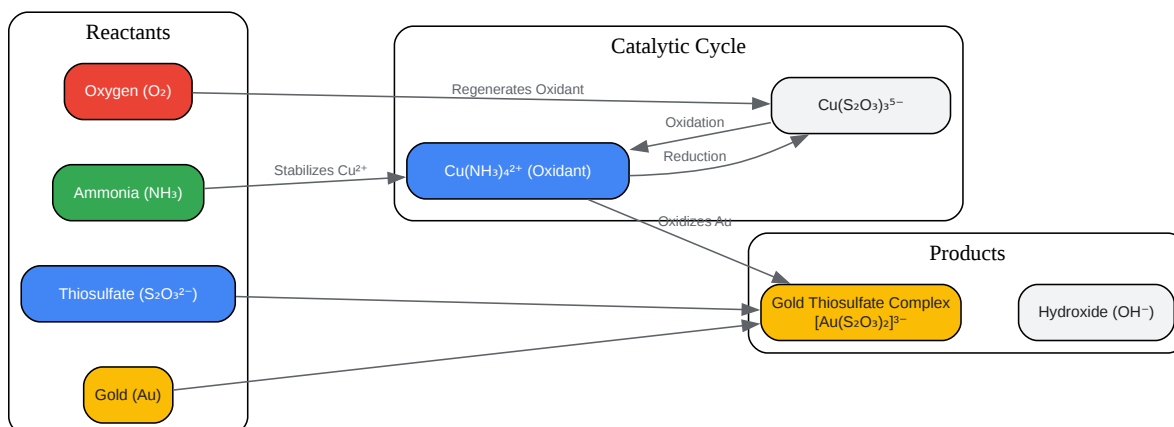
Experimental Workflow

The following diagram illustrates the general workflow for a laboratory-scale gold leaching experiment using sodium thiosulfate.

Caption: Experimental workflow for sodium thiosulfate leaching of gold.

Chemical Signaling Pathway

This diagram illustrates the key chemical reactions and interactions in the copper-ammonia catalyzed thiosulfate leaching of gold.



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Caption: Chemical pathway for copper-ammonia catalyzed gold leaching.

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